

A Comparative Analysis of the Spreading Properties of TEGOSOFT® 189 and Silicones

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Compound of Interest

Compound Name: TEGOSOFT 189

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In the formulation of topical and dermatological products, the spreading properties of emollients are a critical parameter influencing sensory perception, active ingredient delivery, and overall product performance. This guide provides an objective comparison of the spreading characteristics of TEGOSOFT® 189, an emollient ester, and various silicones, supported by experimental data and detailed methodologies. As "TEGOSOFT® 189" is not a standard commercial designation, this guide will focus on a representative emollient ester from the TEGOSOFT® range, TEGOSOFT® TN (INCI: C12-15 Alkyl Benzoate), for which technical data is available.

Executive Summary

Emollients are essential components of cosmetic and pharmaceutical formulations, primarily functioning to soften and moisturize the skin.[1] Their spreading behavior dictates the application aesthetics and the uniformity of the product film on the skin. This, in turn, can affect the efficacy of active ingredients. Esters, like C12-15 Alkyl Benzoate, and silicones are two of the most widely used classes of emollients, each offering distinct sensory and functional profiles.[2][3]

Generally, silicones are known for their high spreadability and lightweight, non-greasy feel.[4] Lower viscosity silicones, particularly volatile cyclic silicones like cyclopentasiloxane, exhibit very high spreading values. Non-volatile linear silicones, such as dimethicones, offer a range of spreading properties that are inversely correlated with their viscosity.[2] Emollient esters

provide a diverse range of sensory experiences and spreading values, which are influenced by their chemical structure, molecular weight, and viscosity.[\[2\]](#)[\[5\]](#)

Comparative Spreading Properties: Data Overview

The following table summarizes the key physical and spreading properties of C12-15 Alkyl Benzoate and a selection of commonly used silicones. The spreading values are presented in mm²/10 min, a standard industry metric for quantifying the area an emollient covers over a specified time.

Emollient (INCI Name)	Chemical Class	Viscosity (at 25°C, cSt)	Surface Tension (mN/m)	Spreading Value (mm ² /10 min)	Key Characteris tics
C12-15 Alkyl Benzoate	Ester	~12-16	~30-32	~700 - 900 (Medium- High)	Good solvent for UV filters, non-oily feel. [6]
Cyclopentasil oxane	Volatile Silicone	~4	~18	>1500 (Very High)	Fast- spreading, volatile, leaves a light, silky feel. [7] [8]
Dimethicone 5 cSt	Linear Silicone	5	~20.6	~1200 - 1500 (High)	Low viscosity, high spreadability, non-greasy. [9] [10]
Dimethicone 50 cSt	Linear Silicone	50	~21.1	~500 - 700 (Medium)	Medium viscosity, provides a substantive feel. [11] [12]
Dimethicone 350 cSt	Linear Silicone	350	~21.2	~200 - 400 (Low- Medium)	Higher viscosity, forms a protective barrier. [3] [13]

Note: Spreading values are estimations based on the established inverse relationship between viscosity and spreadability as detailed in the cited literature. Exact values can vary depending on the specific experimental conditions.

Experimental Protocols

A standardized and reproducible method is crucial for accurately assessing the spreading properties of emollients. The following protocol outlines a common in-vitro method for determining the spreading value of cosmetic ingredients on a synthetic skin substitute.^[2]

Objective:

To measure the spreading area of an emollient over a defined period on a standardized substrate that mimics the surface properties of human skin.

Materials and Equipment:

- Emollient samples (e.g., C12-15 Alkyl Benzoate, various silicones)
- Synthetic skin substrate (e.g., Vitro-Skin®)
- Humidity chamber
- Glycerin solution (15% w/w in deionized water)
- Micropipette (10 µL)
- Digital camera with a tripod
- Image analysis software
- Graphite powder (for visualization, optional)

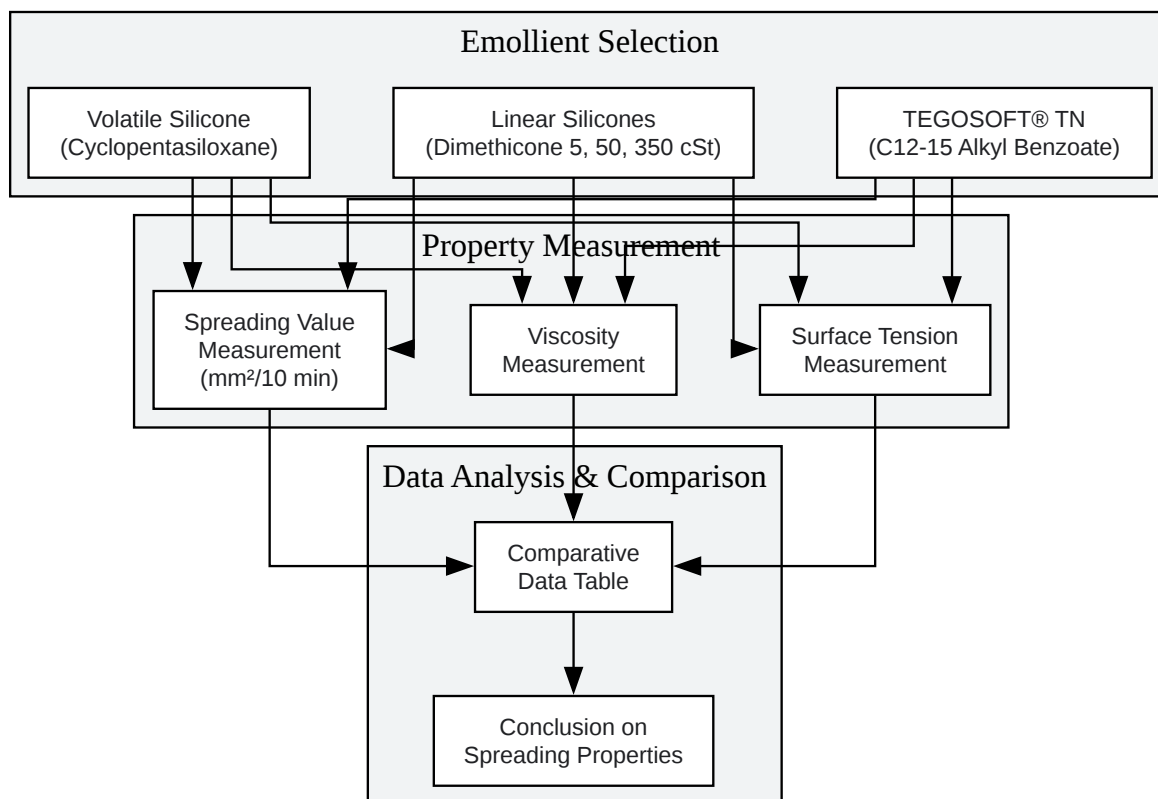
Procedure:

- **Substrate Preparation:** Cut the synthetic skin substrate into uniform sections (e.g., 10 cm x 10 cm).
- **Hydration:** Place the substrate sections in a humidity chamber containing a 15% w/w glycerin solution at the bottom to maintain a constant relative humidity. Allow the substrates to hydrate for at least 24 hours before use.^[2]

- **Sample Application:** Place a hydrated substrate on a level surface. Using a micropipette, carefully dispense 10 μL of the emollient onto the center of the substrate.
- **Spreading Time:** Allow the emollient to spread undisturbed for a period of 10 minutes.
- **Visualization and Measurement:**
 - **Direct Measurement:** If the spreading area is clearly visible, capture a high-resolution digital image of the substrate with a ruler for scale.
 - **Indirect Measurement (with graphite powder):** After the 10-minute spreading time, lightly dust the surface with graphite powder. Gently blow off the excess powder. The emollient-covered area will retain the powder, making it clearly visible. Capture a high-resolution digital image.
- **Data Analysis:** Use image analysis software to measure the area (in mm^2) of the spread emollient.
- **Replicates:** Repeat the procedure at least three times for each emollient to ensure the reproducibility of the results.

Visualizing the Spreading Comparison Workflow

The following diagram illustrates the logical workflow for comparing the spreading properties of different emollients.



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Caption: Workflow for comparing emollient spreading properties.

Signaling Pathways of Spreading

The spreading of a liquid on a solid surface is governed by the interplay of cohesive and adhesive forces, which can be understood through the concept of the spreading coefficient (S).

$$S = \gamma_{sv} - (\gamma_{sl} + \gamma_{lv})$$

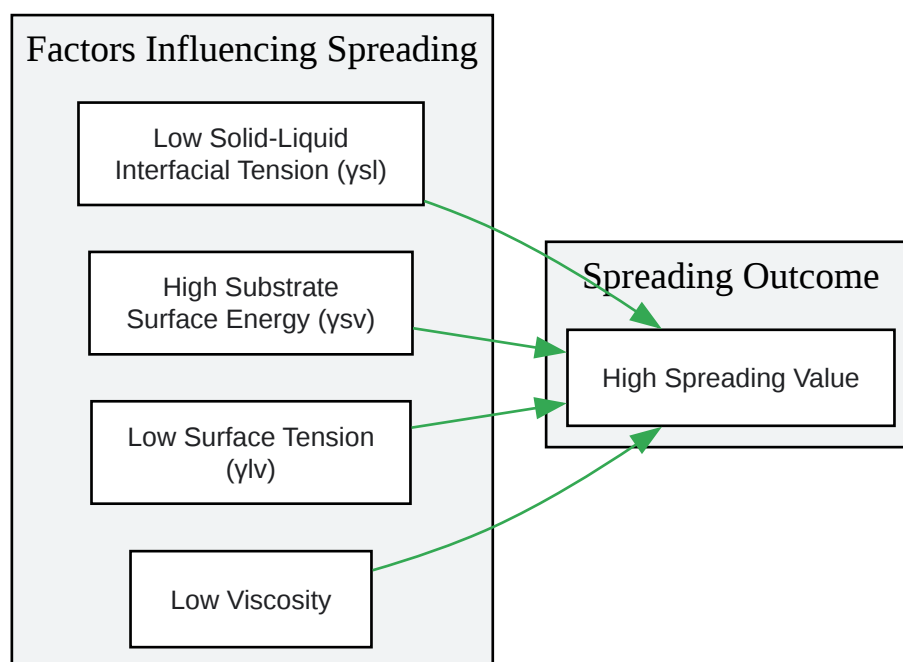
Where:

- γ_{sv} is the surface free energy of the solid (skin or substrate).
- γ_{sl} is the interfacial tension between the solid and the liquid (emollient).

- γ_{lv} is the surface tension of the liquid (emollient).

For spontaneous spreading to occur, the spreading coefficient must be positive. This means that the surface energy of the substrate must be greater than the sum of the interfacial tension and the surface tension of the emollient.

The following diagram illustrates the relationship between these key parameters and their influence on the spreading behavior.



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Caption: Key factors influencing emollient spreading.

Conclusion

The selection of an emollient has a significant impact on the final properties of a topical formulation. Silicones, particularly low-viscosity and volatile variants, generally offer superior spreading properties compared to many emollient esters. However, esters like C12-15 Alkyl Benzoate provide a unique sensory profile and excellent solvent properties for challenging active ingredients, making them a valuable tool for formulators. The choice between these emollients should be guided by the desired sensory attributes, the required spreading profile for

uniform application, and the overall formulation strategy. The experimental protocol provided in this guide offers a reliable method for the quantitative assessment of these critical performance parameters.

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